Application Notes and Protocols: K4 Peptide in Combination with Other Antibiotics

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Compound of Interest

Compound Name: *The K4 peptide*

Cat. No.: *B12380517*

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Introduction

The rise of multidrug-resistant (MDR) bacteria presents a formidable challenge to global health. The antimicrobial peptide K4, with the sequence KKKKPLFGLFFGLF, has demonstrated broad-spectrum activity against both Gram-positive and Gram-negative bacteria.[1] Its cationic nature and hydrophobic residues enable it to disrupt bacterial cell membranes, a mechanism less prone to the development of resistance compared to conventional antibiotics.[2][3] This document outlines the potential application of **the K4 peptide** in combination with traditional antibiotics to enhance their efficacy, overcome resistance, and reduce the required therapeutic doses. The synergistic approach, where the combined effect of two or more drugs is greater than the sum of their individual effects, is a promising strategy in the fight against MDR pathogens.[4][5]

Application Notes

Principle of Synergy

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When **the K4 peptide** is combined with a conventional antibiotic, the interaction can be classified as synergistic, additive, indifferent, or antagonistic.[6] This is typically quantified using the Fractional Inhibitory Concentration Index (FICI), calculated from a checkerboard assay.[7]

- Synergy: FICI ≤ 0.5
- Additive/Indifference: 0.5 < FICI ≤ 4
- Antagonism: FICI > 4

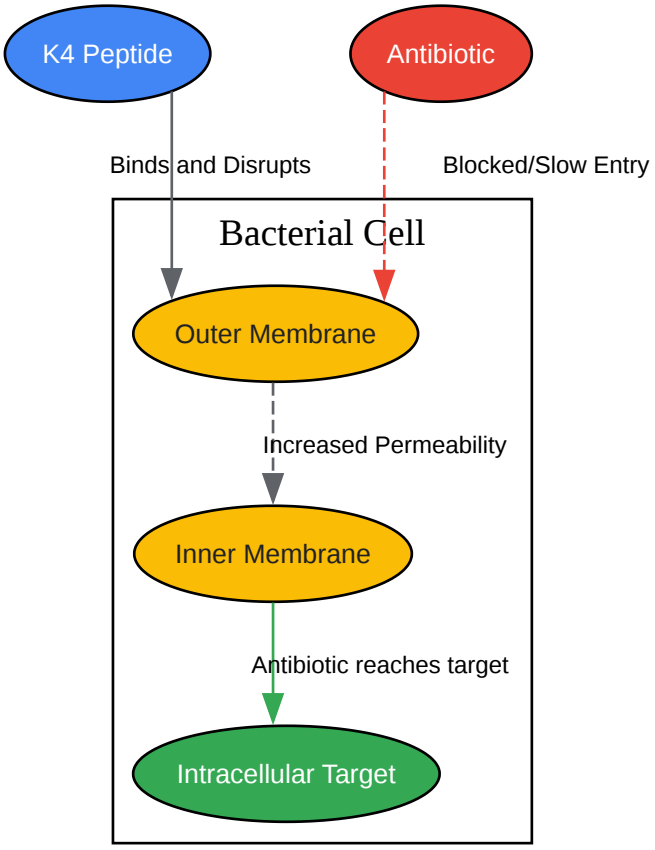
The FICI is calculated as follows:

FICI = FICA + FICB = (MIC of Drug A in combination / MIC of Drug A alone) + (MIC of Drug B in combination / MIC of Drug B alone)[7]

Putative Mechanism of Synergistic Action

Cationic antimicrobial peptides like K4 are thought to potentiate the activity of conventional antibiotics primarily by permeabilizing the bacterial outer and/or inner membranes. This disruption facilitates the entry of the partner antibiotic into the bacterial cell, allowing it to reach its intracellular target at a higher concentration than it would alone.[8]

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Putative synergistic mechanism of K4 peptide and an antibiotic.

Data Presentation: Hypothetical Synergistic Activity of K4 Peptide

The following tables present hypothetical data on the synergistic activity of **the K4 peptide** with various classes of antibiotics against representative bacterial strains. The Minimum Inhibitory Concentrations (MICs) for K4 peptide alone are based on published data.[1][2]

Table 1: Synergistic Activity of K4 Peptide against Staphylococcus aureus

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Compound	MIC Alone (µg/mL)	MIC in Combination (µg/mL)	FICI	Interpretation
K4 Peptide	20	5	0.5	Synergy
Vancomycin	2	1		
K4 Peptide	20	10	1.0	Additive
Gentamicin	4	2		
K4 Peptide	20	5	0.375	Synergy
Ciprofloxacin	1	0.125		

Table 2: Synergistic Activity of K4 Peptide against Escherichia coli

Compound	MIC Alone (µg/mL)	MIC in Combination (µg/mL)	FICI	Interpretation
K4 Peptide	10	2.5	0.5	Synergy
Polymyxin B	1	0.25		
K4 Peptide	10	5	0.75	Additive
Kanamycin	8	2		
K4 Peptide	10	2.5	0.375	Synergy
Rifampicin	4	0.5		

Table 3: Synergistic Activity of K4 Peptide against Pseudomonas aeruginosa

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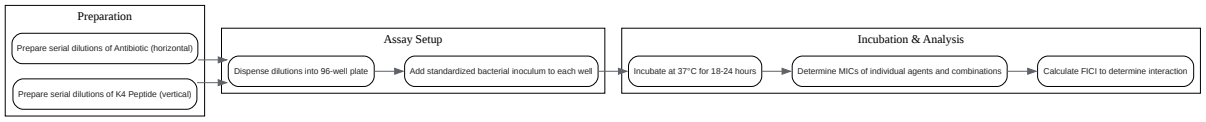
Compound	MIC Alone (µg/mL)	MIC in Combination (µg/mL)	FICI	Interpretation
K4 Peptide	80	20	0.5	Synergy
Tobramycin	2	0.5		
K4 Peptide	80	40	1.0	Additive
Ciprofloxacin	0.5	0.25		
K4 Peptide	80	20	0.375	Synergy
Ceftazidime	8	1		

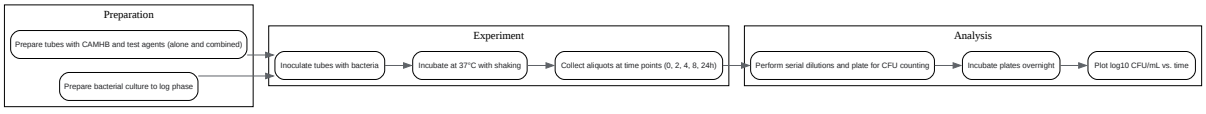
Experimental Protocols

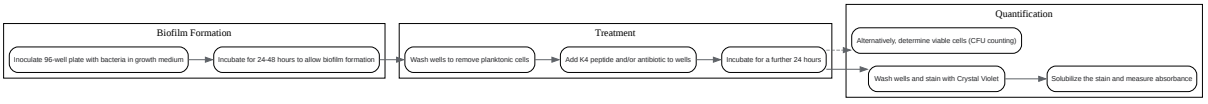
Protocol 1: Checkerboard Assay for Synergy Testing

This protocol determines the in vitro interaction between **the K4 peptide** and a selected antibiotic using the broth microdilution checkerboard method.[6][7][9]

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